

# "Thiodiglycol chemical structure and properties"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Thiodiglycol**  
Cat. No.: **B106055**

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## Thiodiglycol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Thiodiglycol**, systematically known as 2,2'-thiodiethanol, is a diol and thioether with the chemical formula  $S(CH_2CH_2OH)_2$ . This viscous, colorless liquid is miscible with water and polar organic solvents.<sup>[1][2]</sup> Its unique properties make it a versatile compound with a range of applications, from a solvent in the textile and ink industries to a key intermediate in chemical synthesis.<sup>[1][3]</sup> Notably, **thiodiglycol** is a precursor for the synthesis of sulfur mustard, a chemical warfare agent, and is also a primary hydrolysis product of it, making it a crucial biomarker for exposure.<sup>[1][3]</sup> Due to its dual-use potential, its production and trade are regulated under the Chemical Weapons Convention as a Schedule 2 chemical.<sup>[3]</sup> This guide provides an in-depth overview of the chemical structure, properties, synthesis, and biological interactions of **thiodiglycol**.

### Chemical Structure and Properties

**Thiodiglycol** is an organosulfur compound characterized by a central sulfur atom bonded to two 2-hydroxyethyl groups.<sup>[1]</sup>

Table 1: Chemical Identifiers and Descriptors

Identifier	Value
IUPAC Name	2-(2-Hydroxyethylsulfanyl)ethanol[ <a href="#">1</a> ]
CAS Number	111-48-8[ <a href="#">1</a> ]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub> S[ <a href="#">2</a> ]
Molecular Weight	122.19 g/mol [ <a href="#">4</a> ]
SMILES	OCCOCCOS[ <a href="#">2</a> ]
InChI	InChI=1S/C4H10O2S/c5-1-3-7-4-2-6/h5-6H,1-4H2[ <a href="#">2</a> ]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless, viscous liquid[ <a href="#">2</a> ]
Odor	Slightly sweet[ <a href="#">2</a> ]
Melting Point	-16 °C[ <a href="#">1</a> ]
Boiling Point	282 °C (decomposes)[ <a href="#">1</a> ]
Density	1.185 g/cm <sup>3</sup>
Solubility	Miscible with water and alcohols; slightly soluble in ether and chloroform[ <a href="#">4</a> ]
Vapor Pressure	0.00323 mmHg at 25 °C[ <a href="#">5</a> ]
Flash Point	160 °C[ <a href="#">4</a> ]
logP (Octanol-Water Partition Coefficient)	-0.63[ <a href="#">6</a> ]

## Synthesis of Thiodiglycol

**Thiodiglycol** can be synthesized through several routes, with the most common methods involving the reaction of 2-chloroethanol with a sulfide source or the reaction of ethylene oxide with hydrogen sulfide.

## Experimental Protocol 1: Synthesis from 2-Chloroethanol and Sodium Sulfide

This method is a well-established laboratory procedure for the preparation of **thiodiglycol**.<sup>[7]</sup>

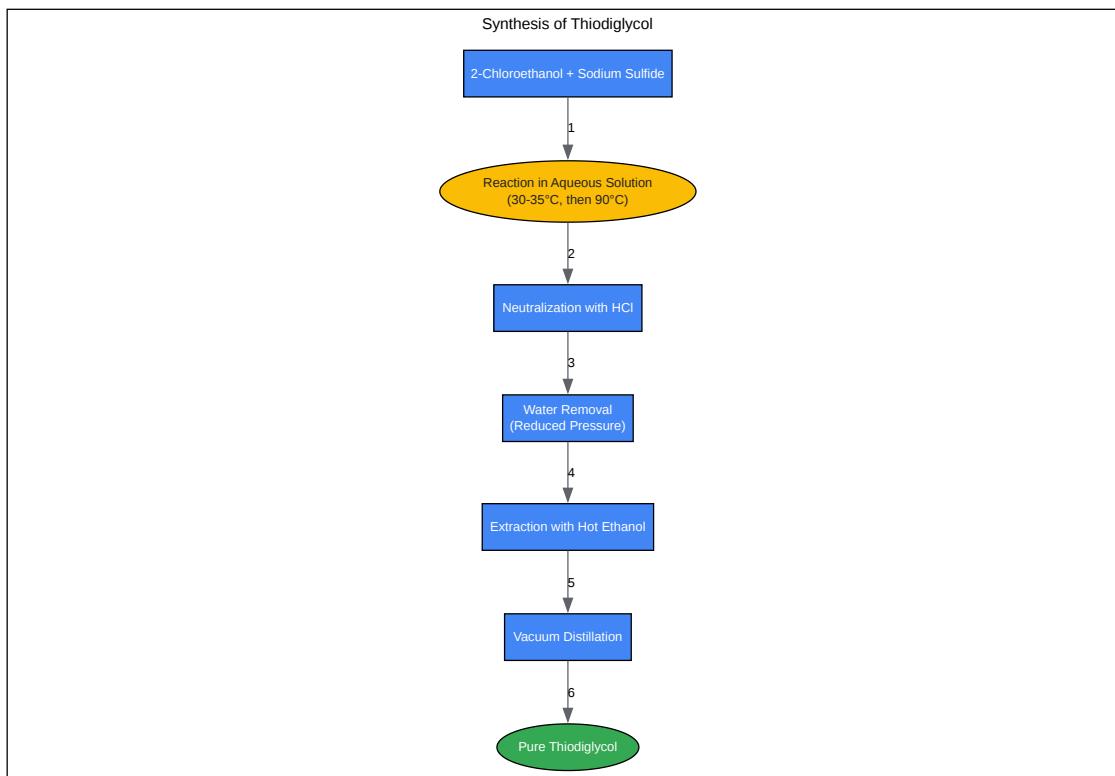
### Materials:

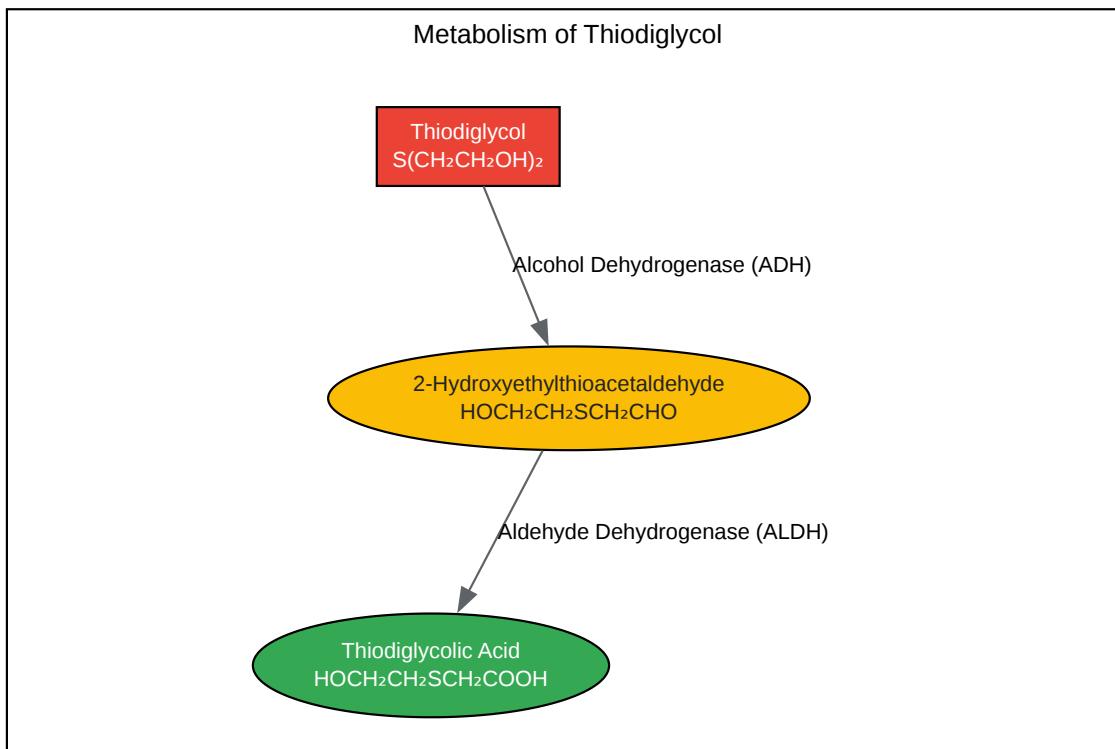
- 20% aqueous solution of 2-chloroethanol
- Crystalline sodium sulfide nonahydrate ( $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ )
- Water
- Concentrated hydrochloric acid (HCl)
- Absolute ethanol

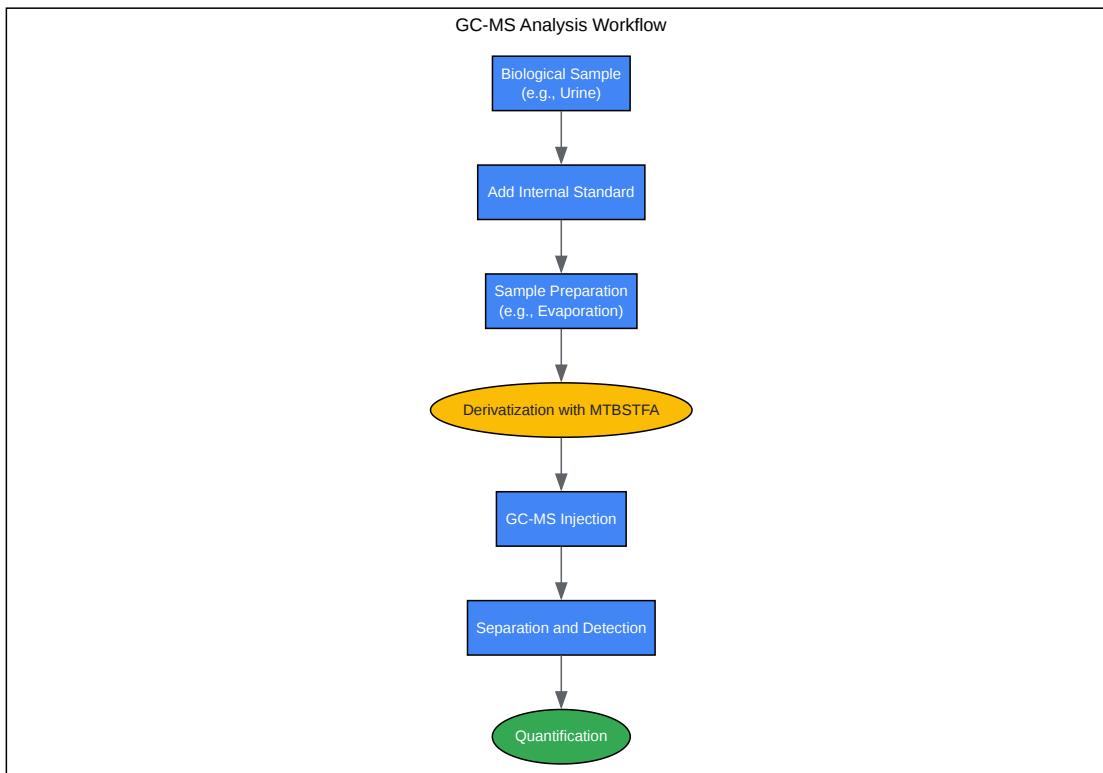
### Procedure:

- In a 3-liter round-bottomed flask equipped with a mechanical stirrer, combine 1.5 kg of a 20% ethylene chlorohydrin solution and 750 g of water.<sup>[7]</sup>
- While stirring, slowly add 493 g of crystalline sodium sulfide nonahydrate. Maintain the reaction temperature between 30-35°C by controlling the rate of addition. This typically takes 40-60 minutes.<sup>[7]</sup>
- After the addition is complete, continue stirring for 30 minutes.<sup>[7]</sup>
- Remove the stirrer and fit the flask with a reflux condenser and a thermometer. Heat the solution on a steam bath to 90°C and maintain this temperature for 45 minutes.<sup>[7]</sup>
- Cool the solution to 25°C and carefully neutralize it with concentrated hydrochloric acid, using turmeric paper as an indicator. It is crucial not to make the solution acidic.<sup>[7]</sup>
- Filter the solution and transfer it to a distillation apparatus.<sup>[7]</sup>
- Distill off the water under reduced pressure (30-40 mm Hg).<sup>[7]</sup>

- Extract the remaining residue (a mixture of sodium chloride and **thiodiglycol**) twice with 500 mL portions of hot absolute ethanol.[7]
- Filter the hot alcoholic extract and wash the remaining salt with a small amount of hot ethanol.[7]
- Combine the ethanolic extracts and washings and remove the ethanol by distillation under reduced pressure.[7]
- The crude **thiodiglycol** can be purified by vacuum distillation. The product boils at 164–166°C at 20 mmHg.[7] The expected yield of pure **thiodiglycol** is 180–195 g.[7]







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- To cite this document: BenchChem. ["Thiodiglycol chemical structure and properties"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106055#thiodiglycol-chemical-structure-and-properties]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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